

# test-retest reliability of p-MPPF PET imaging

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## Compound of Interest

Compound Name:	<i>p</i> -MPPF
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## An Objective Comparison of **p-MPPF** PET Imaging for Test-Retest Reliability in Neuroreceptor Studies

For researchers and drug development professionals investigating the serotonin 5-HT<sub>1A</sub> receptor system, the reliability of in vivo imaging techniques is paramount. Positron Emission Tomography (PET) with the radioligand 2'-methoxyphenyl-(N-2'-pyridinyl)-p-18F-fluoro-benzamidoethylpiperazine (<sup>18</sup>F]**p-MPPF**) is a frequently utilized method. This guide provides a comprehensive comparison of the test-retest reliability of <sup>18</sup>F]**p-MPPF** PET imaging, supported by experimental data and detailed protocols, and contrasts it with alternative radiotracers.

## Test-Retest Reliability of [<sup>18</sup>F]**p-MPPF** PET

A key study assessing the long-term test-retest reliability of [<sup>18</sup>F]**p-MPPF** PET in ten healthy human volunteers over a six-month interval demonstrated good reproducibility.<sup>[1][2][3]</sup> The binding potential (BP), a measure of receptor density and affinity, showed a mean percentage change between test and retest scans of approximately 1% in regions rich in 5-HT<sub>1A</sub> receptors and 2% in regions with lower receptor density.<sup>[1][2]</sup> The typical error was around 7%, and the mean intraclass correlation coefficient (ICC) was over 0.70, indicating good reliability.<sup>[1][2]</sup> Another key metric, the distribution volume (DV), had a mean percentage change of ±2.5%, with a typical error close to 6% and an ICC over 0.60.<sup>[1][2]</sup>

These findings suggest that [<sup>18</sup>F]p-MPPF PET is a reliable tool for crossover studies where small percentage changes in 5-HT<sub>1A</sub> receptor binding are anticipated, both in group analyses and for individual subject assessments.[1][2] A study in rats using microPET also demonstrated good test-retest variability, in the order of 10% in larger brain regions and under 20% in smaller nuclei.[4]

Table 1: Quantitative Test-Retest Reliability Data for [<sup>18</sup>F]p-MPPF PET

Parameter	Mean Percentage Change (Test vs. Retest)	Typical Error	Intraclass Correlation Coefficient (ICC)
Binding Potential (BP)	~1% (receptor-rich regions), ~2% (receptor-poor regions)[1][2]	~7%[1][2]	> 0.70[1][2]
Distribution Volume (DV)	±2.5%[1][2]	~6%[1][2]	> 0.60[1][2]

## Experimental Protocol for a Typical [<sup>18</sup>F]p-MPPF PET Test-Retest Study

The following protocol is based on a human study assessing long-term reliability.[1][3]

### 1. Subject Preparation:

- Subjects undergo a health screening, including a general health questionnaire.[3]
- An anatomical MRI scan is performed for subsequent co-registration with PET data.[3]

### 2. Radiotracer Synthesis:

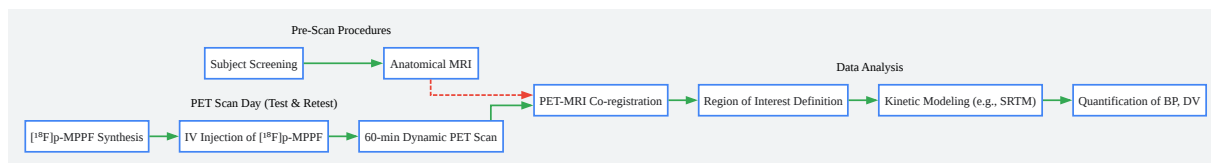
- [<sup>18</sup>F]p-MPPF is synthesized via nucleophilic fluorination of a nitro precursor.[3]
- The radiochemical yield is typically 20-25%, with a specific activity of 37–111 GBq/mmol.[3]

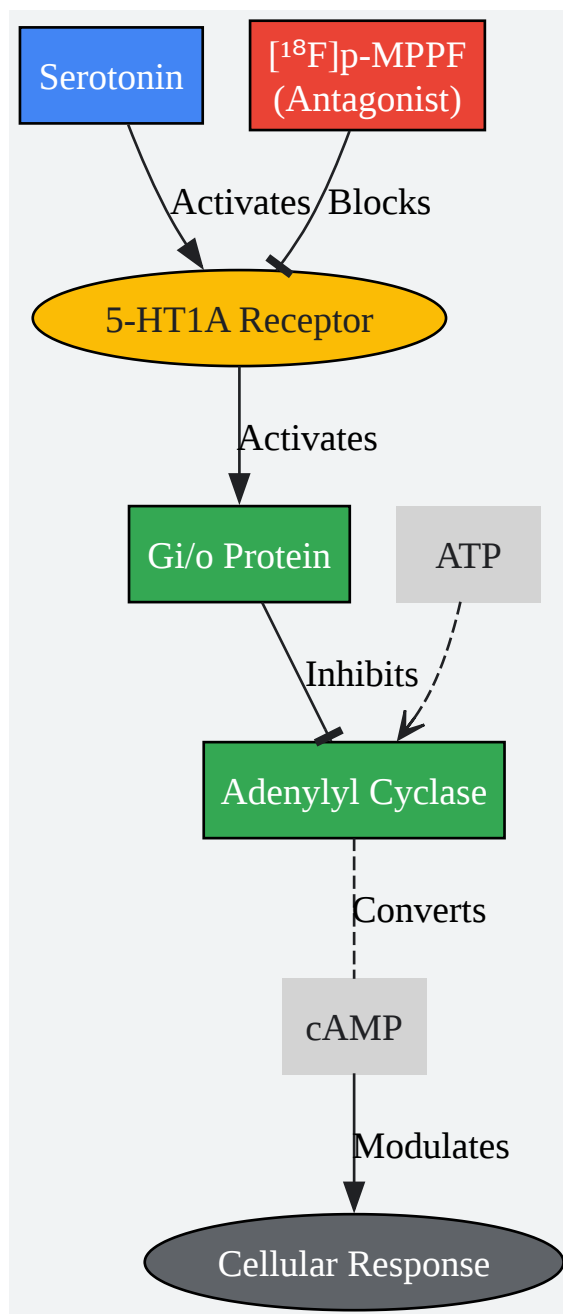
### 3. PET Scan Acquisition:

- Subjects undergo two PET scans (test and retest) separated by a specified interval (e.g., 6 months).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- A dose of 2.7 MBq/kg of [<sup>18</sup>F]p-MPPF is injected intravenously.[\[1\]](#)[\[3\]](#)
- A dynamic PET scan is acquired for 60 minutes using a scanner such as a CTI Exact HR+.  
[\[1\]](#)[\[3\]](#)
- Data is acquired in multiple frames to capture the kinetics of the radiotracer.[\[5\]](#)

### 4. Data Analysis:

- PET images are co-registered with the individual's MRI scan.
- Time-activity curves are extracted from various regions of interest (ROIs).[\[1\]](#)[\[2\]](#)
- The cerebellum is typically used as a reference region due to its low density of 5-HT1A receptors.[\[1\]](#)[\[2\]](#)
- Kinetic models, such as the simplified reference tissue model (SRTM) or the Logan graphical model, are applied to the time-activity curves to calculate binding parameters like BP and DV.[\[1\]](#)[\[2\]](#)
- For voxel-wise analysis, parametric images of the binding indices are generated.[\[1\]](#)[\[2\]](#)





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